

# Revolutionizing Organic Solar Cell Fabrication: A Green Solvent Approach with Pdino

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Compound of Interest		
Compound Name:	Pdino	
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The shift towards sustainable and environmentally friendly manufacturing processes is paramount in the advancement of organic solar cell (OSC) technology. This application note details the protocols for fabricating high-efficiency OSCs using the electron transport layer material **Pdino** in conjunction with green, non-halogenated solvents for the active layer, offering a viable alternative to toxic chlorinated solvents traditionally used in OSC production.

The reliance on halogenated solvents like chloroform and chlorobenzene in the fabrication of high-performing OSCs poses significant health and environmental risks, hindering the path to large-scale, sustainable commercialization. In response, researchers are increasingly exploring green solvent alternatives. This note focuses on the integration of **Pdino**, a perylene diimide-based cathode interlayer material soluble in eco-friendly solvents like methanol, into a green solvent-processed OSC fabrication workflow. The use of **Pdino** has been shown to not only facilitate green processing but also to enhance the stability of the resulting devices.

This document provides a detailed protocol for the fabrication of OSCs based on the highly efficient PM6:Y6 active layer blend, processed from the non-halogenated solvent o-xylene, and utilizing a **Pdino** interlayer.

## Experimental Protocols Materials and Reagents

Substrates: Indium tin oxide (ITO)-coated glass



- Hole Transport Layer (HTL): Poly(3,4-ethylenedioxythiophene):polystyrene sulfonate (PEDOT:PSS)
- Active Layer Donor: PM6 (Poly[(2,6-(4,8-bis(5-(2-ethylhexyl-3-fluoro)thiophen-2-yl)-benzo[1,2-b:4,5-b']dithiophene))-alt-(5,5-(1',3'-di-2-thienyl-5',7'-bis(2-ethylhexyl)benzo[1',2'-c:4,5'-c']dithiophene-4,8-dione))])
- Active Layer Acceptor: Y6 (2,2'-((2Z,2'Z)-((12,13-bis(2-ethylhexyl)-3,9-diundecyl-12,13-dihydro-[1][2][3]thiadiazolo[3,4-e]thieno[2",3":4',5']thieno[2',3':4,5]pyrrolo[3,2-g]thieno[2',3':4,5]thieno[3,2-b]indole-2,10-diyl)bis(methanylylidene))bis(5,6-difluoro-3-oxo-2,3-dihydro-1H-indene-2,1-diylidene))dimalononitrile)
- Electron Transport Layer (ETL): **Pdino** (Perylene diimide functionalized with amino N-oxide)
- Top Electrode: Aluminum (Al)
- Green Solvent for Active Layer: o-Xylene (o-XY)
- Solvent for ETL: Methanol (MeOH)
- Cleaning Solvents: Detergent, deionized water, isopropyl alcohol

#### **Device Fabrication Protocol**

The fabrication process follows a conventional device architecture of ITO/PEDOT:PSS/PM6:Y6/**Pdino**/Al.

- · Substrate Cleaning:
  - ITO-coated glass substrates are sequentially cleaned by ultrasonication in detergent, deionized water, and isopropyl alcohol for 30 minutes each.
  - The cleaned substrates are then dried with a nitrogen gun.
  - Immediately before use, the substrates are treated with plasma for 3 minutes to enhance the surface wettability.
- Hole Transport Layer (HTL) Deposition:



- A layer of PEDOT:PSS is spin-coated onto the plasma-treated ITO substrates at 4000 rpm for 40 seconds.
- The substrates are then annealed at 150°C in an ambient atmosphere for 20 minutes.
- Active Layer Preparation and Deposition:
  - The active layer solution is prepared by dissolving PM6 and Y6 in o-xylene at a total concentration of 16 mg/mL with a donor-to-acceptor weight ratio of 1:1.2.
  - The solution is stirred at 70°C overnight in a nitrogen-filled glovebox.
  - The PEDOT:PSS-coated substrates are transferred into the glovebox.
  - The PM6:Y6 solution is spin-coated onto the preheated PEDOT:PSS layer at 1000 rpm for 40 seconds.
  - The active layer is then annealed at 100°C for 10 minutes.
- Electron Transport Layer (ETL) Deposition:
  - A solution of **Pdino** in methanol is prepared.
  - The Pdino solution is spin-coated onto the active layer.
- Top Electrode Deposition:
  - Finally, a 100 nm thick aluminum (Al) top electrode is deposited by thermal evaporation.

#### **Data Presentation**

The performance of organic solar cells fabricated using green solvents is approaching that of devices made with traditional halogenated solvents. Below is a summary of the photovoltaic performance for a PM6:Y6 based device processed with o-xylene and a **Pdino** interlayer.



Active Layer	Solvent	PCE (%)	VOC (V)	JSC (mA/cm2)	FF (%)
PM6:Y6	o-Xylene	9.5	-	-	-

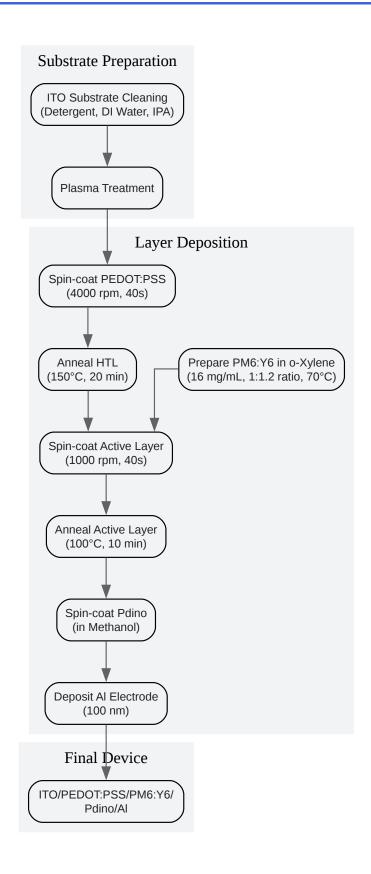
Note: Detailed VOC, JSC, and FF values were not available in the referenced supporting information for the o-xylene processed device. The Power Conversion Efficiency (PCE) of 9.5% has been reported for a PM6:Y6 active layer optimized with o-xylene[1]. For comparison, devices processed with the halogenated solvent chloroform have achieved a PCE of 14.2%[1].

#### **Visualizations**

### **Experimental Workflow**

The following diagram illustrates the step-by-step process for the fabrication of organic solar cells using a green solvent for the active layer and a **Pdino** interlayer.





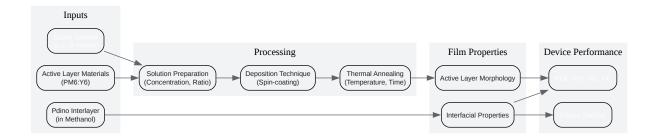
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Caption: Workflow for Green Solvent Fabrication of OSCs.



## **Logical Relationship of Green Solvent Processing**

This diagram outlines the key relationships between the choice of a green solvent, the processing steps, and the final device performance.



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Caption: Green Solvent Processing Logic Diagram.

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